

An In-Depth Technical Guide to Isoamyl Salicylate

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Compound of Interest

Compound Name: *Isoamyl salicylate*

Cat. No.: *B1672214*

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This technical guide provides a comprehensive overview of **isoamyl salicylate**, a benzoate ester widely utilized in the fragrance, cosmetic, and food industries. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical identity, properties, synthesis, and applications.

Chemical Identity: IUPAC Name and Synonyms

The nomenclature of a chemical compound is critical for unambiguous identification in research and industry. **Isoamyl salicylate** is known by several names, with its systematic IUPAC name being 3-methylbutyl 2-hydroxybenzoate.^{[1][2]} A comprehensive list of its synonyms is provided in Table 1.

Table 1: Synonyms and Identifiers for **Isoamyl Salicylate**

Type	Identifier	Source
IUPAC Name	3-methylbutyl 2-hydroxybenzoate	[1][2]
CAS Number	87-20-7	[3][4]
Synonyms	Isopentyl salicylate	[1][3][5]
3-Methylbutyl salicylate	[1][6][7]	
Benzoic acid, 2-hydroxy-, 3-methylbutyl ester	[1][6][8]	
Salicylic acid, isopentyl ester	[1][6][8]	
Isoamyl o-hydroxybenzoate	[1][6][8]	
Isopentyl 2-hydroxybenzoate	[3][4][5][6][9]	
FEMA No. 2084	[1][4]	
Orchidee	[1][2][8]	
Sanfoin	[1][2][8]	
NSC-7952	[1][2][6][8]	

Physicochemical Properties

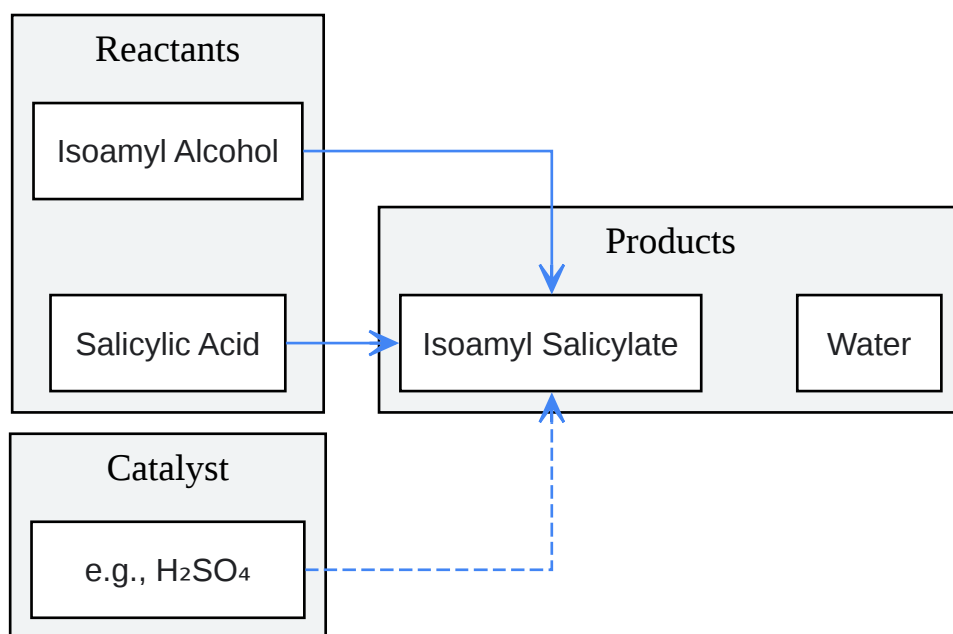
A summary of the key physicochemical properties of **isoamyl salicylate** is presented in Table 2. This data is essential for its handling, formulation, and application in various experimental and industrial settings.

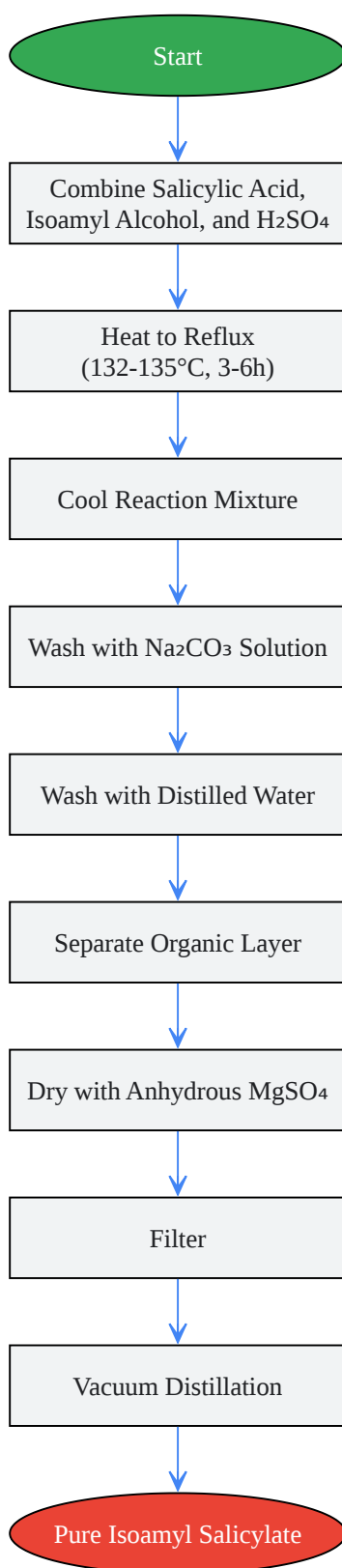
Table 2: Physicochemical Properties of **Isoamyl Salicylate**

Property	Value	Unit	Source(s)
Molecular Formula	C ₁₂ H ₁₆ O ₃	[1][3][4][6]	
Molecular Weight	208.25	g/mol	[1][3]
Appearance	Clear to pale yellow liquid	[3][6]	
Boiling Point	277-278	°C	[10]
Density	1.05	g/mL at 25°C	[10]
Refractive Index	1.507	n ₂₀ /D	[10]
Solubility	Soluble in organic solvents (e.g., ethanol, ether); limited solubility in water	[6]	

Synthesis of Isoamyl Salicylate

Isoamyl salicylate is synthesized via the esterification of salicylic acid with isoamyl alcohol.[3]
[6] This reaction is typically catalyzed by a strong acid. The overall reaction is depicted below:





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